

Application Notes and Protocols: PRO-F Solution Preparation and Storage

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Compound of Interest

Compound Name: *PRO-F*

Cat. No.: *B12398683*

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Introduction

PRO-F is a scientifically formulated, fluorescently-labeled Proteolysis Targeting Chimera (PROTAC). This molecule is designed for high-affinity, selective binding to the bromodomain-containing protein BRD-X, facilitating its subsequent degradation via the ubiquitin-proteasome pathway. **PRO-F** is composed of three key components: a high-affinity ligand for BRD-X, a recruiter ligand for the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, and a linker conjugated to a fluorescein isothiocyanate (FITC) molecule.[1][2][3] This fluorescent tag enables researchers to visualize and quantify the molecule's cellular uptake, distribution, and target engagement using common laboratory techniques such as fluorescence microscopy and flow cytometry.[4][5][6] These application notes provide detailed protocols for the preparation, storage, and a primary application of **PRO-F** solutions.

Physicochemical and Spectral Properties

All quantitative data for the **PRO-F** molecule are summarized below. Adherence to the recommended handling and storage conditions is critical to ensure experimental reproducibility and reagent stability.

Table 1: Physicochemical Properties of **PRO-F**

Property	Value
Molecular Formula	C ₅₅ H ₆₀ FN ₁₀ O ₁₂ S
Molecular Weight	1120.2 g/mol
Appearance	Lyophilized yellow powder
Solubility	Soluble in DMSO (>25 mg/mL), Ethanol (<1 mg/mL)
Purity (by HPLC)	>98%

Table 2: Spectral Properties of **PRO-F** (FITC Conjugate)

Property	Wavelength
Excitation Maximum (λ_{ex})	494 nm
Emission Maximum (λ_{em})	521 nm
Extinction Coefficient	~75,000 cm ⁻¹ M ⁻¹

Solution Preparation and Storage Protocols

Proper reconstitution and storage of **PRO-F** are essential to maintain its biological activity and fluorescent integrity. Fluorescent probes are sensitive to light, pH, and multiple freeze-thaw cycles.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

3.1. Materials Required

- **PRO-F** Lyophilized Powder
- Anhydrous Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS)
- Low-retention polypropylene microcentrifuge tubes (amber or wrapped in foil)

- Calibrated precision pipettes and sterile tips

3.2. Protocol for Reconstitution of Lyophilized **PRO-F** (10 mM Stock Solution)

- Pre-equilibration: Before opening, allow the vial of lyophilized **PRO-F** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.[11]
- Centrifugation: Briefly centrifuge the vial at low speed (e.g., 1,000 x g for 1 minute) to ensure all lyophilized powder is collected at the bottom.[12]
- Solvent Addition: To prepare a 10 mM stock solution from 1 mg of **PRO-F**, add 89.3 μL of anhydrous DMSO. Add the DMSO directly to the powder and gently vortex or pipette up and down to ensure complete dissolution. Visually inspect to confirm no particulates remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 5-10 μL) in amber or foil-wrapped low-retention polypropylene tubes.[9]

3.3. Storage and Stability

Proper storage is critical for the long-term performance of **PRO-F**.

Table 3: Recommended Storage Conditions for **PRO-F** Solutions

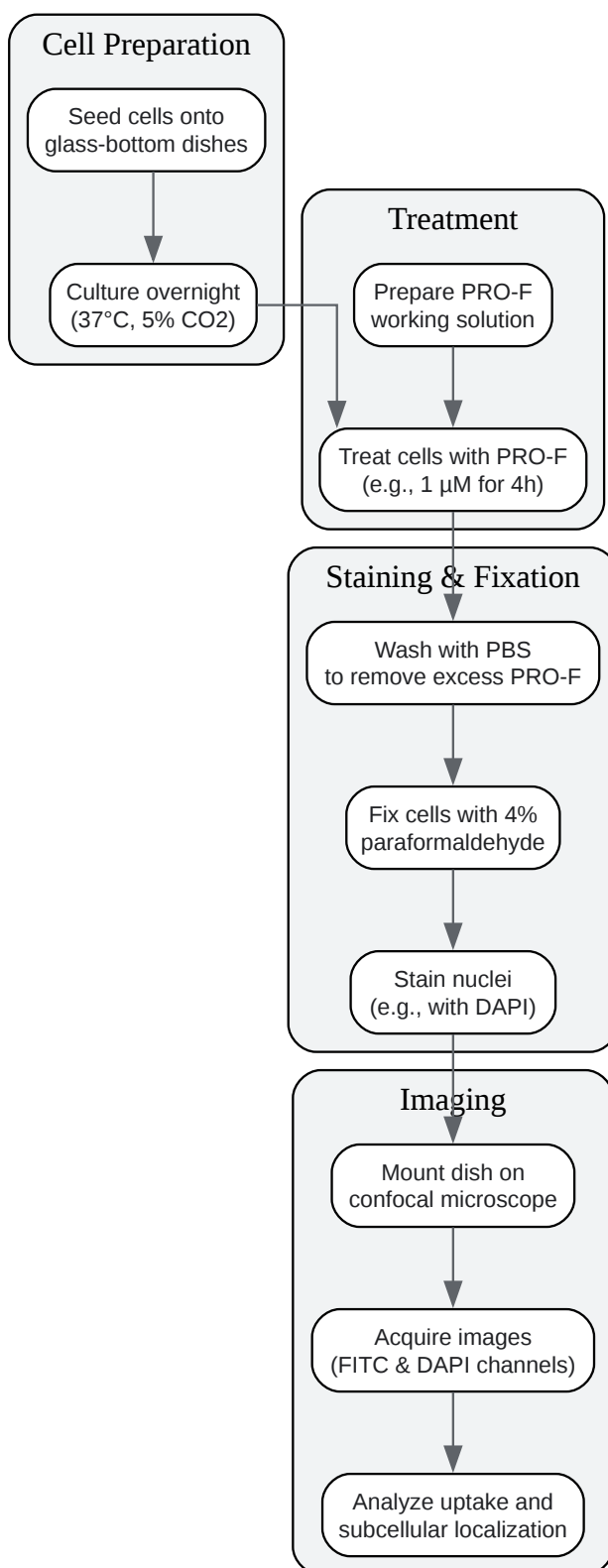
Format	Storage Temperature	Shelf Life	Notes
Lyophilized Powder	-20°C to -80°C	≥ 24 months	Protect from light and moisture.
10 mM Stock in DMSO	-20°C to -80°C	≥ 6 months	Store in single-use aliquots. Avoid >3 freeze-thaw cycles.[8]
Aqueous Working Solution	2-8°C	≤ 24 hours	Prepare fresh from stock solution before each experiment. Protect from light.[10]

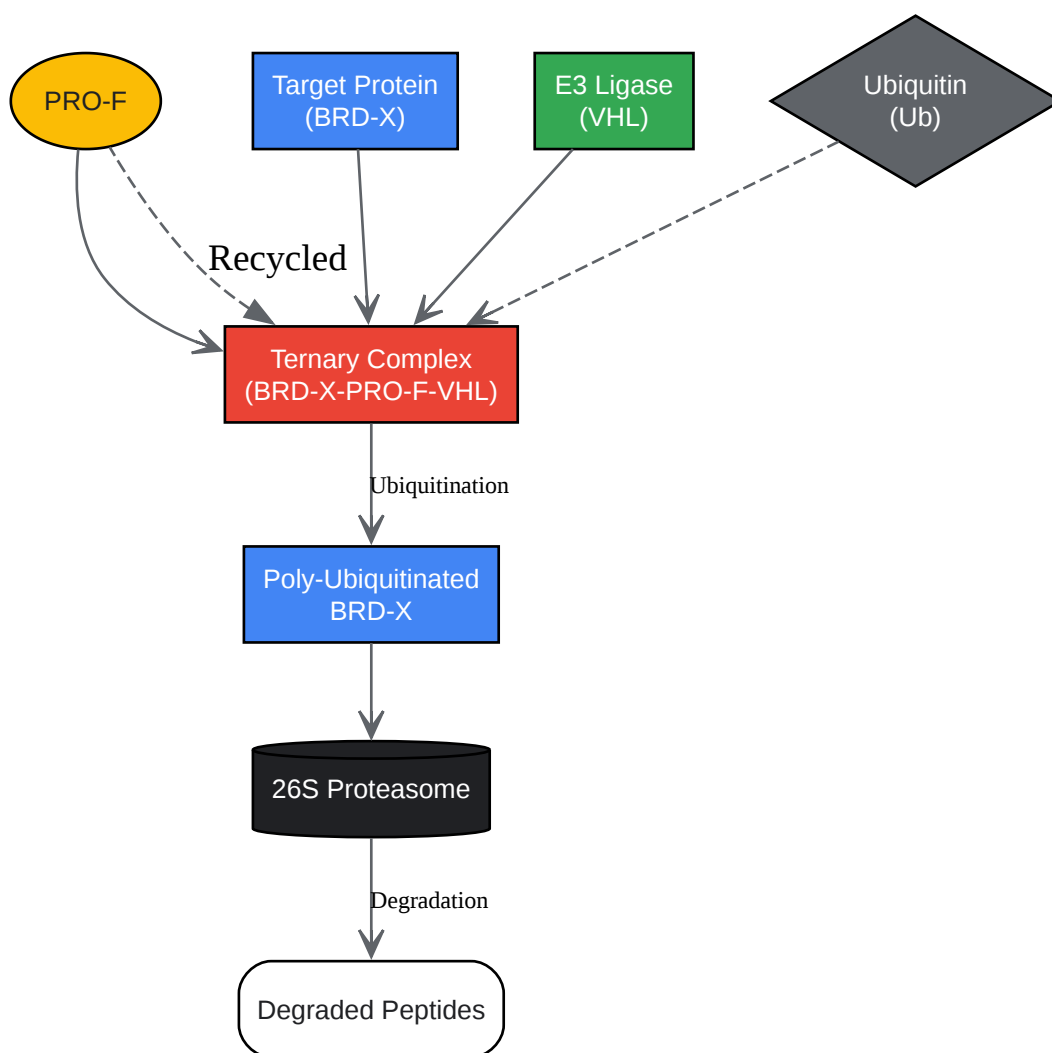
Note: Fluorescent probes should always be protected from light to prevent photobleaching.[8]
[13] When handling solutions, use amber tubes or cover tubes with aluminum foil.

Application Protocol: Cellular Uptake Analysis by Fluorescence Microscopy

This protocol describes a method to visualize the cellular uptake of **PRO-F** in a human cell line (e.g., HeLa or A549).

4.1. Experimental Workflow





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References

- 1. PROTAC: a revolutionary technology propelling small molecule drugs into the next golden age - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Proteolysis targeting chimera - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]

- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. Video: Extracellular Vesicle Uptake Assay via Confocal Microscope Imaging Analysis \[jove.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. How should fluorescent labeled probes be stored? \[qiagen.com\]](#)
- [8. Storage of dye labeled probes \[biosyn.com\]](#)
- [9. Best Practices for Ordering and Handling qPCR Probes | National Plant Diagnostic Network \[npdn.org\]](#)
- [10. metabion.com \[metabion.com\]](#)
- [11. particlepeptides.com \[particlepeptides.com\]](#)
- [12. cusabio.com \[cusabio.com\]](#)
- [13. idtdna.com \[idtdna.com\]](#)
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